

A Comprehensive Technical Guide to the Thermochemical Properties of Thiophosphoryl Chloride

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Compound of Interest

Compound Name: *Thiophosphoryl chloride*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the thermochemical data for **thiophosphoryl chloride** (PSCl_3), a key intermediate in the synthesis of various organophosphorus compounds, including insecticides. This document compiles available quantitative data, outlines experimental methodologies for its determination, and visualizes relevant chemical pathways.

Core Thermochemical Data

Thiophosphoryl chloride is a colorless, fuming liquid at room temperature.^{[1][2]} A summary of its fundamental thermochemical and physical properties is presented below.

Physical Properties

Property	Value	Source
Molecular Formula	PSCl ₃	[2]
Molar Mass	169.38 g·mol ⁻¹	[2]
Melting Point	-35 °C (238 K)	[2] [3]
Boiling Point	125 °C (398 K)	[2] [3]
Density	1.67 g/cm ³	[2]

Thermochemical Data

The following tables summarize the key thermochemical data for **thiophosphoryl chloride** in its gaseous state. Data for the liquid and solid states are less readily available in compiled databases.

Standard Molar Properties (at 298.15 K)

Property	Value	Units	Source
Standard Molar Entropy (S°)	337.2	J·mol ⁻¹ ·K ⁻¹	[1]
Molar Heat Capacity (Cp)	89.42	J·mol ⁻¹ ·K ⁻¹	[1]

Gas Phase Heat Capacity (Shomate Equation)

The heat capacity (Cp) of gaseous **thiophosphoryl chloride** can be calculated over a range of temperatures (298-6000 K) using the Shomate equation.[\[4\]](#)[\[5\]](#)[\[6\]](#)

$$Cp^\circ = A + Bt + Ct^2 + D*t^3 + E/t^2$$

where:

- t = temperature (K) / 1000
- Cp° = heat capacity (J/mol*K)

The coefficients for **thiophosphoryl chloride** are:

Coefficient	Value
A	105.4837
B	2.204760
C	-0.594785
D	0.050616
E	-1.480012

Experimental Protocols

The determination of thermochemical data for compounds like **thiophosphoryl chloride** relies on precise experimental techniques. While specific detailed protocols for this compound are not readily available in open literature, the following methodologies represent the standard approaches for obtaining such data for inorganic compounds.

Calorimetry

Calorimetry is the primary method for measuring the heat changes associated with chemical reactions, allowing for the determination of enthalpies of formation.

- Combustion Calorimetry: This technique involves the complete combustion of a substance in a bomb calorimeter. The heat released during the combustion is measured, and from this, the standard enthalpy of formation can be calculated. For phosphorus compounds, the products of combustion are typically phosphoric acid and other oxides, which requires careful analysis of the final states.
- Reaction Calorimetry: The enthalpy of a specific reaction involving the compound of interest is measured. For instance, the heat of hydrolysis of **thiophosphoryl chloride** could be measured. By knowing the enthalpies of formation of the other reactants and products, the enthalpy of formation of **thiophosphoryl chloride** can be determined using Hess's Law.

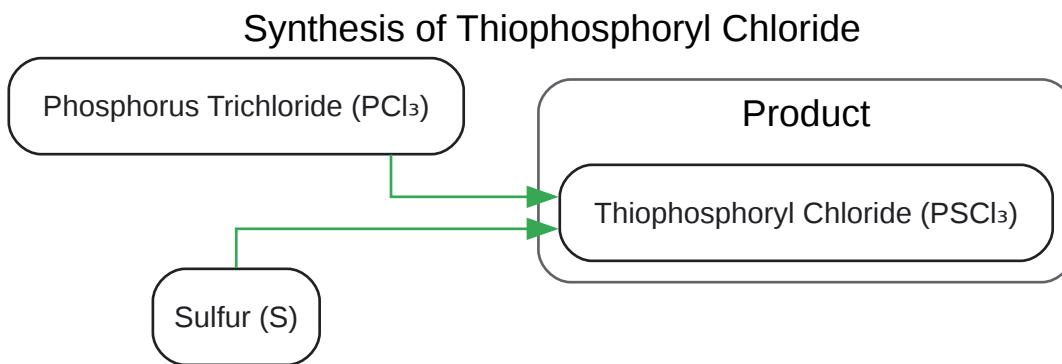
Vapor Pressure Measurements

Vapor pressure data as a function of temperature are crucial for determining the enthalpy of vaporization.

- Static or Dynamic Vapor Pressure Measurement: These methods involve measuring the pressure of the vapor in equilibrium with the liquid or solid phase at different temperatures. The data is often fitted to equations like the Antoine equation. The work of Daniel R. Stull in 1947 on the vapor pressure of pure substances is a foundational reference in this area.[4] The enthalpy of vaporization can then be derived from the slope of the line in a plot of $\ln(P)$ versus $1/T$ (the Clausius-Clapeyron equation).

Key Chemical Pathways

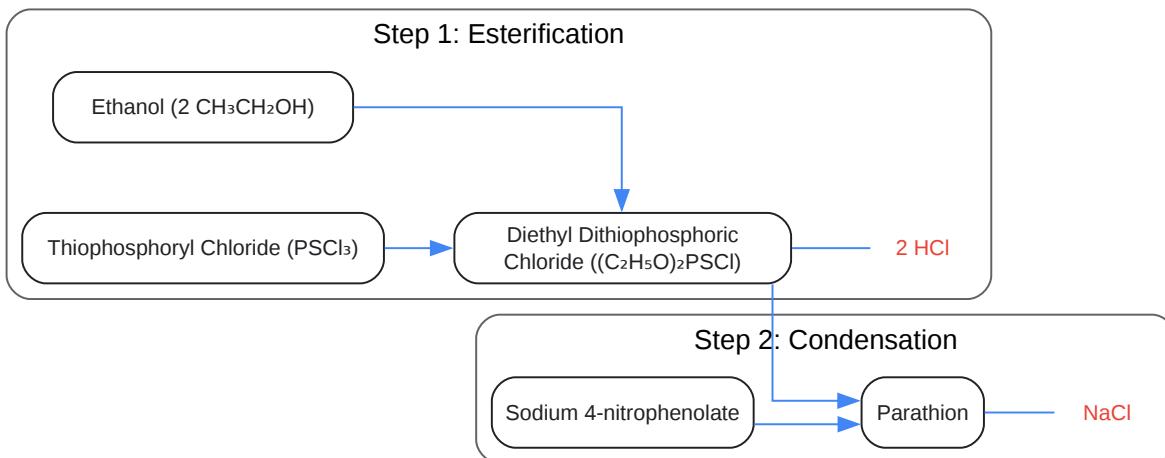
Thiophosphoryl chloride is a versatile reagent used in various synthetic pathways. The following diagrams illustrate two key processes: its industrial synthesis and its use in the synthesis of the insecticide parathion.



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Industrial synthesis of **thiophosphoryl chloride**.

Synthesis of Parathion from Thiophosphoryl Chloride

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Two-step synthesis of the insecticide Parathion.

Conclusion

This guide provides a consolidated source of thermochemical data for **thiophosphoryl chloride**, intended to be a valuable resource for professionals in research and development. While comprehensive data for the gaseous phase is available, further experimental work is needed to fully characterize the thermochemical properties of the liquid and solid phases. The provided reaction pathways illustrate the significance of **thiophosphoryl chloride** as a precursor in industrial and chemical synthesis.

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